

Application Notes and Protocols for Angelol H Stock Solution in DMSO

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Compound of Interest

Compound Name: *Angelol H*

Cat. No.: *B15594656*

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Introduction

Angelol H is a natural coumarin compound isolated from the roots of plants belonging to the *Angelica* genus, such as *Angelica sinensis* and *Angelica pubescens*.^{[1][2]} As a member of the angelol family of compounds, it is investigated for its potential therapeutic properties, including antioxidant, anti-inflammatory, and anti-cancer activities.^[3] Accurate and reproducible experimental results rely on the correct preparation and storage of **Angelol H** stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Angelol H** for in vitro studies due to its high solubilizing capacity for a wide range of organic compounds.^{[2][4][5]}

These application notes provide a detailed protocol for the preparation, storage, and handling of **Angelol H** stock solutions in DMSO, along with relevant physicochemical data and insights into its potential mechanism of action based on related compounds.

Physicochemical and Biological Data

A summary of the key quantitative data for **Angelol H** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₂₀ H ₂₄ O ₇	[1][2][4][6]
Molecular Weight	376.4 g/mol	[1][2][4][6]
Appearance	Powder	[2]
Solubility	Soluble in DMSO, Chloroform, Acetone	[2][4]
Purity (typical)	≥98%	[2][4]
Storage Temperature	-20°C (for stock solutions)	[2][6]
Recommended Stock Concentration	10-50 mM in DMSO	Inferred from related compounds
Potential Mechanism of Action	Modulation of NF-κB and/or ERK signaling pathways	Inferred from related compounds[7][8]

Experimental Protocols

Materials

- **Angelol H** powder (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile pipette tips

Protocol for Preparing a 10 mM Angelol H Stock Solution in DMSO

- Pre-weighing Preparations:

- Allow the **Angelol H** powder vial to equilibrate to room temperature for at least 1 hour before opening to prevent condensation.^[2]
- Tare the analytical balance with a sterile microcentrifuge tube.
- Weighing **Angelol H**:
 - Carefully weigh out 3.764 mg of **Angelol H** powder and transfer it into the tared microcentrifuge tube.
 - Calculation:
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 376.4 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x MW x V = 0.01 mol/L x 376.4 g/mol x 0.001 L = 0.003764 g = 3.764 mg
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Angelol H** powder.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage and Handling:
 - For short-term storage (up to two weeks), the 10 mM stock solution can be stored at -20°C.^[2] For longer-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed, light-protected vials and store at -80°C to minimize freeze-thaw cycles.
 - Before use, thaw the frozen aliquots at room temperature and vortex gently to ensure homogeneity.^[2]

- When preparing working solutions, dilute the stock solution in the appropriate cell culture medium to the desired final concentration. Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

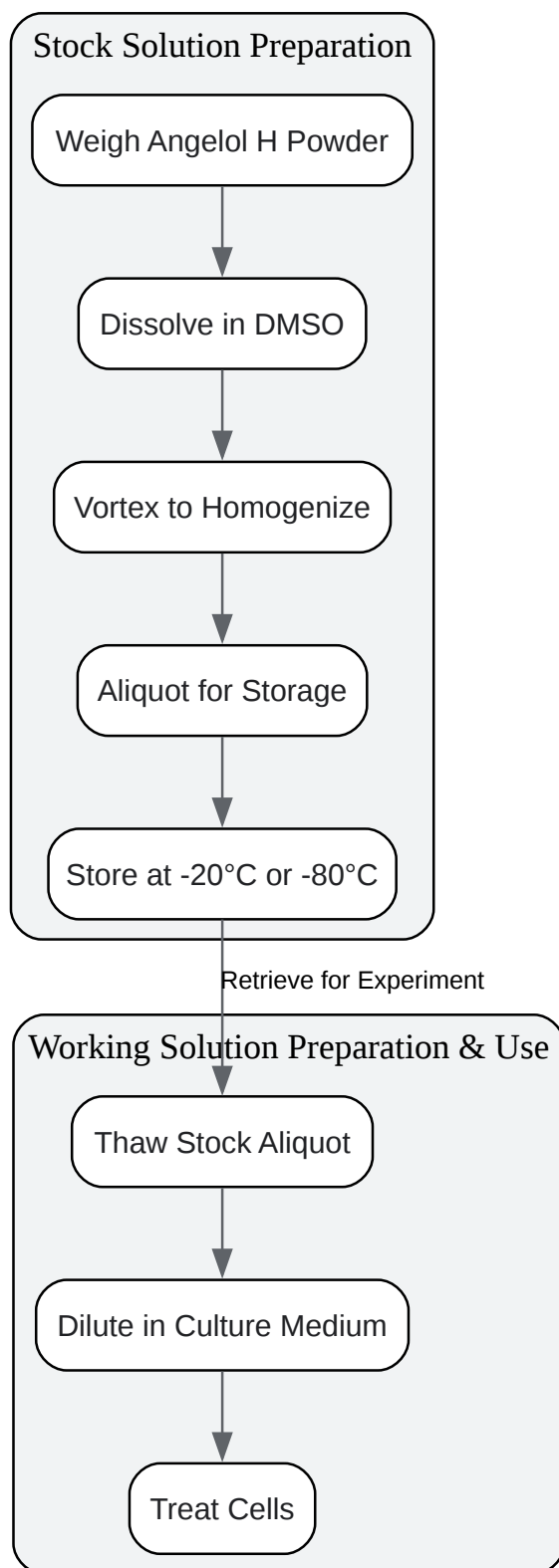
Safety Precautions

- **Angelol H** is a research chemical; its toxicological properties have not been fully elucidated. Handle with care and use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- DMSO is readily absorbed through the skin and can carry dissolved substances with it. Avoid direct contact with skin and eyes.
- All procedures involving the handling of **Angelol H** powder and DMSO should be performed in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **Angelol H** and DMSO for detailed safety information.^[9]

Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing and using an **Angelol H** stock solution.



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Caption: Workflow for **Angelolol H** stock solution preparation and use.

Potential Signaling Pathway

Based on studies of structurally related compounds like Angelol-A and Ingenol-3-Angelate, **Angelol H** may exert its biological effects through the modulation of the NF- κ B and/or ERK signaling pathways, which are critical in regulating inflammation, cell proliferation, and apoptosis.[7][8][10]

Caption: Hypothesized signaling pathways potentially modulated by **Angelol H**.

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